

"Cobaltic acetate" chemical and physical properties

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Compound of Interest

Compound Name: Cobaltic acetate

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An In-depth Technical Guide to **Cobaltic Acetate**

Introduction

Cobalt(III) acetate, also known as **cobaltic acetate**, is an inorganic compound with the chemical formula $C_6H_9CoO_6$. It is the salt of cobalt in its +3 oxidation state and acetic acid. Unlike the more common cobalt(II) acetate, cobalt(III) acetate is a powerful oxidizing agent and its compounds are not as readily available, as the Co(III) oxidation state is less stable in aqueous solutions. This guide provides a comprehensive overview of the chemical and physical properties, synthesis protocols, and applications of cobalt(III) acetate, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The properties of cobalt(III) acetate are summarized below. It is important to distinguish these from the properties of the more common pink/red cobalt(II) acetate. Cobalt(III) acetate is typically described as a dark green solid.

Identifiers and Molecular Characteristics

Property	Value	Reference
IUPAC Name	cobalt(3+) triacetate	
CAS Number	917-69-1	
Molecular Formula	C ₆ H ₉ CoO ₆	
Molecular Weight	236.06 g/mol	
Canonical SMILES	CC(=O)[O-].CC(=O) [O-].CC(=O)[O-].[Co+3]	
InChI Key	ZUKDFIXDKRLHRB- UHFFFAOYSA-K	

Physical Properties

Quantitative physical data for cobalt(III) acetate is scarce in literature, often being confused with cobalt(II) acetate. The available information is presented below.

Property	Value	Reference
Appearance	Dark green solid	
Odor	Vinegar-like	
Solubility	Soluble in water and polar solvents	
Stability	Co(III) is an unusual oxidation state in water and tends to reduce to Co(II). It can be stabilized by strong field ligands.	

Experimental Protocols: Synthesis of Cobalt(III) Acetate

Cobalt(III) acetate is not widely available commercially and is often synthesized in-situ or prepared as needed for research. Two common methods are detailed below.

Method 1: Oxidation of Cobalt(II) Acetate

This is a widely cited method for preparing cobalt(III) acetate by oxidizing the more common cobalt(II) acetate tetrahydrate.

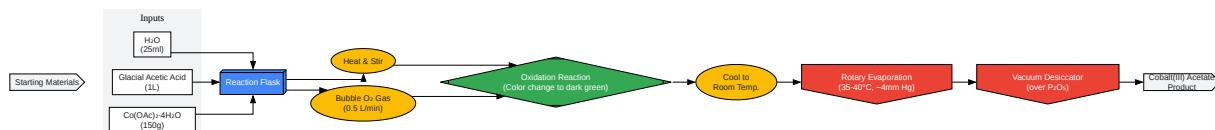
Materials:

- Cobalt(II) acetate tetrahydrate ($\text{Co(OAc)}_2 \cdot 4\text{H}_2\text{O}$)
- Glacial acetic acid
- Deionized water
- Oxygen gas

Procedure:

- A four-necked flask is equipped with a gas bubbler, condenser, thermometer, addition funnel, and a mechanical stirrer.
- Charge the flask with 150 g of $\text{Co(OAc)}_2 \cdot 4\text{H}_2\text{O}$, 1 L of glacial acetic acid, and 25 ml of water.
- Bubble oxygen gas through the solution at a rate of 0.5 L/min while stirring.
- Heat the mixture to initiate the reaction, which is characterized by a color change to dark green.
- After the reaction is complete, cool the mixture to room temperature.
- Evaporate the solution at 35-40°C using a rotary evaporator under reduced pressure (approx. 4 mm).
- Dry the resulting solid in a vacuum desiccator over P_2O_5 to yield the final product.

The conversion to cobalt(III) can be confirmed by iodometric titration.



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Caption: Experimental workflow for the synthesis of Cobalt(III) acetate.

Method 2: Reaction with Cobaltic Oxide

An alternative method involves the direct reaction of cobalt(III) oxide with acetic acid.

Materials:

- Cobalt(III) oxide (Co₂O₃)
- Glacial acetic acid
- Deionized water

Procedure:

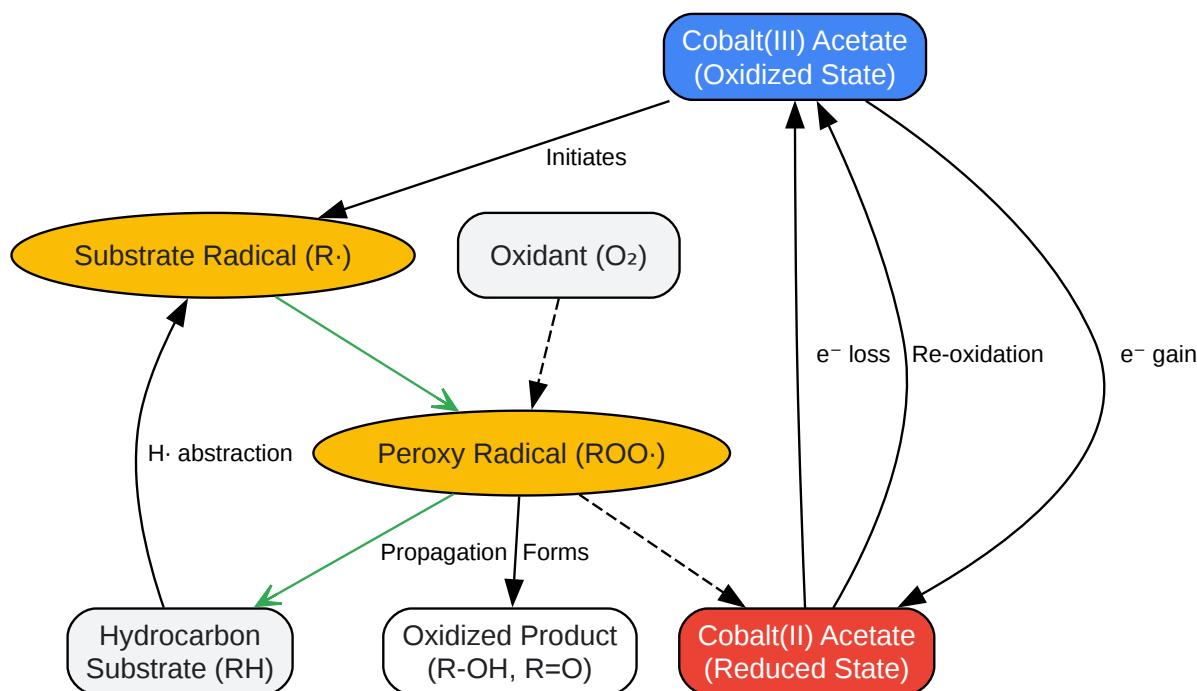
- Weigh 10 grams of cobaltic oxide (Co₂O₃) and add it to 500 ml of distilled water in a suitable reaction vessel.
- Add 11.5 ml of glacial acetic acid to the suspension.
- Stir the mixture. The cobaltic oxide will react with the acetic acid to yield a solution of cobalt(III) acetate.
- The resulting solution can be used directly or further processed to isolate the solid product, for example, by evaporation of the solvent as described in Method 1.

Applications in Research and Drug Development

Cobalt(III) acetate and related Co(III) complexes are of significant interest in catalysis and medicine due to the unique properties of the Co(III) ion.

Catalysis

Cobalt acetate is a well-known catalyst for autoxidation reactions of hydrocarbons. The Co(III)/Co(II) redox couple plays a crucial role in these processes. Cobalt(III) acetate can act as a potent initiator, generating radicals that drive oxidation reactions. For instance, it is used in the oxidation of p-xylene to terephthalic acid, a key monomer for polyester production. The catalytic cycle involves the oxidation of the substrate by Co(III), which is reduced to Co(II). The Co(II) is then re-oxidized to Co(III) by peroxy intermediates formed during the reaction, continuing the cycle.^[1]



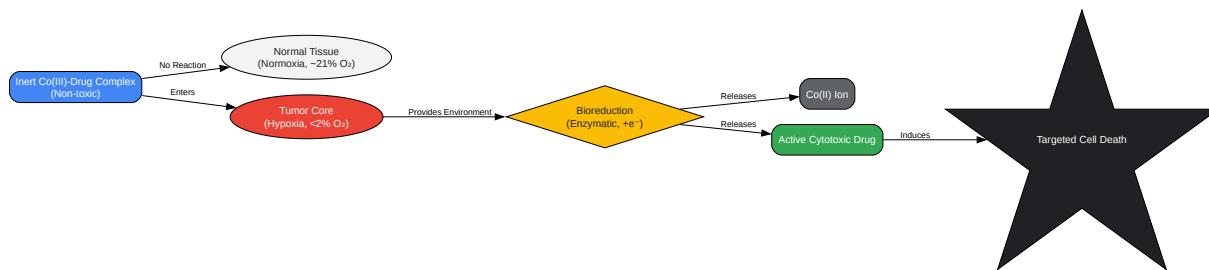
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Caption: Conceptual catalytic cycle of Cobalt(III) acetate in autoxidation.

Drug Development: Hypoxia-Activated Prodrugs

A significant area of research is the use of Co(III) complexes as hypoxia-activated prodrugs (HAPs) for cancer therapy. Solid tumors often contain regions of low oxygen (hypoxia). This unique microenvironment can be exploited for targeted drug delivery.

The strategy involves creating an inert Co(III) complex where a potent cytotoxic ligand (the drug) is coordinated to the cobalt center. This coordination deactivates the drug. The Co(III) complex is stable and non-toxic under normal oxygen conditions (normoxia). However, upon reaching a hypoxic tumor environment, the Co(III) is reduced by cellular enzymes to the more labile Co(II). This reduction leads to the release of the active cytotoxic ligand, which can then exert its therapeutic effect specifically on the tumor cells, minimizing damage to healthy tissues. This approach leverages the different electronic and coordination properties of Co(III) and Co(II) for selective drug activation.



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Caption: Activation of a Co(III)-based prodrug in a hypoxic tumor environment.

Safety and Handling

Cobalt compounds should be handled with care. Cobalt(III) acetate is a strong oxidizing agent. Chronic exposure to cobalt may affect the thyroid, lungs, heart, and kidneys. It is classified as a substance that may cause an allergic skin or respiratory reaction. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this compound. It should be stored in a cool, dry, well-ventilated area away from incompatible substances like strong reducing agents.

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References

- 1. Oxidation by Cobalt(III) Acetate. Part 13. Oxidation of Substituted Phenols with Cobalt(III) Acetate in Acetic Acid | Semantic Scholar [semanticscholar.org]
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